

Application Notes and Protocols for MS15203 in Food-Related Disorder Research

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Compound of Interest					
Compound Name:	MS15203				
Cat. No.:	B1676846	Get Quote			

For Researchers, Scientists, and Drug Development Professionals

Introduction

MS15203 is a small molecule agonist for the G protein-coupled receptor 171 (GPR171). Emerging research has identified the GPR171 signaling pathway as a potential regulator of feeding behavior and energy homeostasis.[1][2] The endogenous ligand for GPR171 is the neuropeptide BigLEN, which is derived from the proSAAS precursor protein and has been implicated in the regulation of food intake.[1][2][3] Activation of GPR171 has been shown to increase food intake and body weight in preclinical models, suggesting that MS15203 can be a valuable pharmacological tool for studying the physiological roles of this receptor in the context of food-related disorders such as obesity and eating disorders.[4]

These application notes provide an overview of the mechanism of action of **MS15203**, detailed protocols for its use in in vivo feeding studies, and a summary of its observed effects on food intake and body weight.

Mechanism of Action

MS15203 acts as a selective agonist for GPR171. GPR171 is a Gαi/o-coupled receptor, and its activation leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels.[5] This signaling cascade can further influence downstream pathways, including the phosphorylation of extracellular signal-regulated kinase 1/2 (ERK1/2), which has been observed upon GPR171 activation.[3] The precise downstream neuronal circuits and



molecular effectors that mediate the effects of GPR171 activation on feeding behavior are an active area of research.

GPR171 Signaling Pathway



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GPR171 signaling cascade initiated by MS15203.

Experimental Protocols

The following protocols are designed for in vivo studies in mice to investigate the effects of **MS15203** on food intake and body weight.

Protocol 1: Acute Food Intake Study

This protocol is designed to assess the short-term effects of **MS15203** on food consumption.

Materials:

- MS15203
- Vehicle (e.g., 20% DMSO in saline)[6]
- Sterile syringes and needles for intraperitoneal (IP) injection
- · Standard laboratory mouse chow
- Metabolic cages or standard mouse cages with food hoppers
- Analytical balance for weighing food and mice

Procedure:



- Animal Acclimation: House male C57BL/6J mice individually for at least 3 days to acclimate them to the housing conditions. Maintain a 12-hour light/dark cycle and provide ad libitum access to food and water.
- Habituation: For 2-3 days prior to the experiment, handle the mice and perform mock injections with the vehicle to minimize stress on the test day.
- Fasting: Fast the mice for a predetermined period (e.g., 16-18 hours) before the experiment to standardize hunger levels. Ensure free access to water during the fasting period.
- MS15203 Preparation: Prepare a stock solution of MS15203 in DMSO. On the day of the experiment, dilute the stock solution with sterile saline to the desired final concentrations (e.g., 1, 3, 10 mg/kg) in a vehicle of 20% DMSO in saline.[6] The final injection volume should be consistent across all groups (e.g., 10 ml/kg).
- Administration: Administer **MS15203** or vehicle via intraperitoneal (IP) injection.
- Food Presentation and Measurement: Immediately after injection, provide a pre-weighed amount of standard chow. Measure the amount of food consumed at regular intervals (e.g., 1, 2, 4, 6, and 24 hours) by weighing the remaining food. Account for any spillage.
- Data Analysis: Calculate the cumulative food intake at each time point for each mouse.
 Analyze the data using appropriate statistical methods (e.g., ANOVA followed by post-hoc tests) to compare the effects of different doses of MS15203 with the vehicle control group.

Protocol 2: Chronic Body Weight Study

This protocol is designed to evaluate the long-term effects of **MS15203** on body weight gain.

Materials:

Same as Protocol 1.

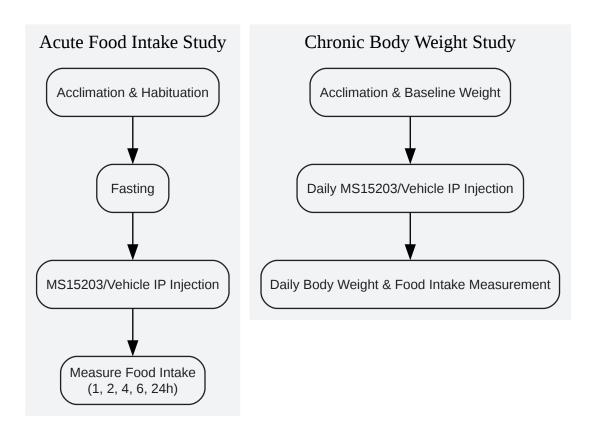
Procedure:

Animal Acclimation and Baseline Measurement: House mice as described in Protocol 1.
 Record the baseline body weight of each mouse for 3 consecutive days before the start of the treatment period.



- MS15203 Preparation and Administration: Prepare MS15203 and vehicle solutions as described in Protocol 1. Administer MS15203 or vehicle via IP injection once daily for the duration of the study (e.g., 7-14 days).
- Body Weight and Food Intake Monitoring: Record the body weight of each mouse daily, prior to the injection. Monitor daily food intake as described in Protocol 1.
- Data Analysis: Calculate the change in body weight from baseline for each mouse. Analyze
 the body weight and food intake data using appropriate statistical methods (e.g., repeated
 measures ANOVA) to determine the effect of chronic MS15203 administration.

Experimental Workflow



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Workflow for in vivo studies with MS15203.

Data Presentation



The following tables summarize the expected quantitative outcomes based on published research.

Table 1: Effect of Acute MS15203 Administration on Cumulative Food Intake in Mice

Treatment Group	Dose (mg/kg)	2-hour Food Intake (g)	4-hour Food Intake (g)	24-hour Food Intake (g)
Vehicle	-	Data not available	Data not available	Data not available
MS15203	1	Data not available	Data not available	Data not available
MS15203	3	Data not available	Data not available	Data not available
MS15203	10	Data not available	Data not available	Data not available

Note: Specific quantitative data from the primary literature for a dose-response on food intake is not publicly available in the search results. Researchers should generate this data following the provided protocol.

Table 2: Effect of Chronic MS15203 Administration on Body Weight Gain in Mice

Treatment Group	Dose (mg/kg/day)	Day 7 Body Weight Gain (g)	Day 14 Body Weight Gain (g)
Vehicle	-	Data not available	Data not available
MS15203	10	Data not available	Data not available

Note: Specific quantitative data from the primary literature on chronic body weight gain is not publicly available in the search results. Researchers should generate this data following the provided protocol.

Conclusion



MS15203 is a valuable research tool for investigating the role of the GPR171 receptor in the regulation of food intake and energy balance. The provided protocols offer a framework for conducting in vivo studies to characterize the effects of this compound. Further research is warranted to fully elucidate the downstream signaling pathways and neuronal circuits involved in GPR171-mediated appetite control, which may open new avenues for the development of therapeutics for food-related disorders.

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